

Ethylene Glycol-13C2: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Ethylene glycol-13C2	
Cat. No.:	B026584	Get Quote

This technical guide provides essential information on **Ethylene glycol-13C2**, a stable isotope-labeled compound valuable for a range of scientific applications. Designed for researchers, scientists, and professionals in drug development, this document outlines the compound's core properties, summarizes its key applications, and presents a logical workflow for one of its common uses.

Core Properties of Ethylene Glycol-13C2

Ethylene glycol-13C2 is a form of ethylene glycol where the two carbon atoms have been replaced with the stable isotope carbon-13. This isotopic labeling allows for the tracking and quantification of the molecule in various experimental settings.

Property	Value	References
CAS Number	104700-12-1	[1][2][3][4]
Molecular Formula	¹³ C ₂ H ₆ O ₂	[1][2]
Molecular Weight	64.09 g/mol	[1][2]
Synonyms	ETHYLENE-13C2 GLYCOL, ETHYLENE GLYCOL (1,2- 13C2)	[1][2]

Applications in Research and Development



The presence of the carbon-13 isotope makes **Ethylene glycol-13C2** a versatile tool in several scientific domains. Its primary applications include:

- Tracer in Metabolic Studies: The stable isotope label allows researchers to trace the
 metabolic fate of ethylene glycol and its derivatives within biological systems.[2] This is
 crucial for understanding metabolic pathways and the effects of various compounds on
 cellular metabolism.
- Internal Standard for Quantitative Analysis: In analytical techniques such as Nuclear
 Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid
 Chromatography-Mass Spectrometry (LC-MS), Ethylene glycol-13C2 can be used as an
 internal standard.[2] Its distinct mass allows for accurate quantification of its unlabeled
 counterpart in complex samples.
- Chemical Synthesis: It serves as an isotopically labeled cross-linker in chemical synthesis.[1]
 The carbon-13 label provides a means to analyze the behavior and mechanisms of chemical reactions.[1]
- Nuclear Physics Research: In the field of nuclear physics, it is utilized as a polarized nuclear target in scattering experiments involving intermediate energy hadrons and 13C.[1]

Methodological Overview

While specific experimental protocols are highly dependent on the research question and instrumentation, the following provides a general overview of the methodologies for key applications.

Use as an Internal Standard in Quantitative Analysis

A common application of **Ethylene glycol-13C2** is as an internal standard for the quantification of unlabeled ethylene glycol in a sample. The general workflow for this application is as follows:

- Standard Preparation: A stock solution of Ethylene glycol-13C2 with a precisely known concentration is prepared.
- Sample Spiking: A known volume of the internal standard stock solution is added to the experimental samples, calibration standards, and quality control samples.



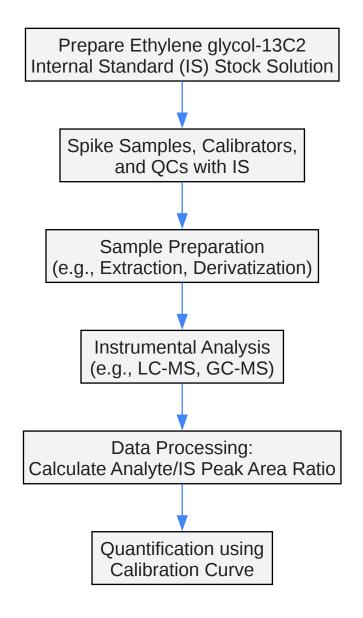




- Sample Preparation: The samples are then processed according to the specific requirements of the analytical method (e.g., extraction, derivatization).
- Instrumental Analysis: The prepared samples are analyzed using an appropriate instrument, such as a GC-MS or LC-MS. The instrument is set to monitor the mass-to-charge ratio (m/z) of both the unlabeled ethylene glycol and the 13C-labeled internal standard.
- Data Analysis: The ratio of the peak area of the analyte (unlabeled ethylene glycol) to the
 peak area of the internal standard (Ethylene glycol-13C2) is calculated. This ratio is then
 used to determine the concentration of the analyte in the unknown samples by comparing it
 to a calibration curve.

The following diagram illustrates the logical workflow for using **Ethylene glycol-13C2** as an internal standard.





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Workflow for using **Ethylene glycol-13C2** as an internal standard.

Disclaimer: The experimental methodologies described are for illustrative purposes only. Researchers should develop and validate specific protocols tailored to their experimental needs and available instrumentation.

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